

Allylpropylamine pharmaceutical precursor

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Compound Focus: Allylpropylamine

CAS No.: 5666-21-7

Cat. No.: S3559991

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Chemical Identity & Basic Information

The table below consolidates the basic identifying information for **Allylpropylamine** from the search results [1].

Property	Specification
Chemical Name	N-Allyl-N-propylamine; Allylpropylamine [1]
CAS Number	5666-21-7 [1]
Molecular Formula	C ₆ H ₁₃ N [1]
Molecular Weight	99.17 g/mol [1]
Synonyms	2-Propen-1-amine, N-propyl; (Prop-2-en-1-yl)(propyl)amine; 1-Propanamine, N-2-propenyl [1]
Commercial Status	Available for custom synthesis from specialty chemical suppliers [1]

Synthesis and Pharmaceutical Context

While direct protocols for **Allylpropylamine** are not available in the public domain, the search results point to relevant synthetic and application contexts.

- **Advanced Synthesis Method:** Recent research describes a one-step, palladium-catalyzed method for synthesizing complex aryl-substituted allylamines from butadienes, aryl halides, and aliphatic amines [2]. This highlights the ongoing innovation in creating structurally complex allylamines, a class to which **Allylpropylamine** belongs.
- **Pharmaceutical Relevance of Allylamines:** Allylamines are established functional groups in medicinal chemistry. For example, the drug **Naftifine** is a well-known antifungal agent that contains an allylamine moiety [3]. This supports the plausibility of **Allylpropylamine** serving as a key intermediate or building block for active pharmaceutical ingredients (APIs).
- **Precursor Considerations:** The term "precursor" in a pharmaceutical context can also refer to biological molecules, such as the **Amyloid Precursor Protein** targeted in Alzheimer's disease research [4]. This is a distinct meaning from a chemical synthesis precursor like **Allylpropylamine**.

Handling and Safety Considerations

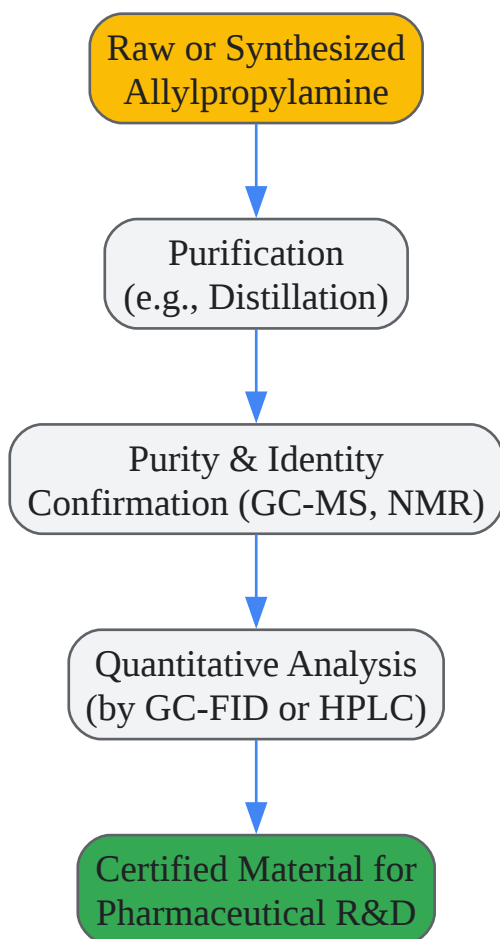
Allylpropylamine is related to **allylamine**, for which safety data is available. Allylamine is classified as a hazardous liquid [3]. While specific data for **Allylpropylamine** was not found, it is prudent to assume similar risks and implement stringent safety measures.

Hazard Category	Potential Risks (Based on Allylamine)
Physical Hazards	Highly flammable liquid and vapor [3].
Health Hazards	Toxic if swallowed, in contact with skin, or if inhaled. Causes severe skin burns and eye damage [3].
Handling Precautions	Use in a well-ventilated area, wear appropriate personal protective equipment (PPE) including gloves and eye/face protection, and avoid ignition sources [3].

Proposed Path Forward for Protocol Development

Given the scarcity of public data, here is a recommended approach to create the application notes and protocols you need:

- **Consult Specialized Databases:** Access commercial chemical supplier catalogs (e.g., Sigma-Aldrich, TCI Chemicals) for analytical data and safe handling sheets. Use scientific databases like **SciFinder** or **Reaxys**, which are standard in the pharmaceutical industry, to find detailed synthetic procedures, patents, and journal articles that are not publicly accessible.
- **Adapt General Allylamine Chemistry:** Develop protocols based on established reactions of secondary allylamines. Key areas to explore include:
 - **Salt Formation:** Protocol for creating pharmaceutically acceptable salts (e.g., hydrochlorides) to improve stability and crystallinity.
 - **Alkylation/Quaternization:** Method for creating quaternary ammonium compounds, which can have enhanced biological activity or different physicochemical properties.
 - **Complex Molecule Coupling:** Detailed procedure for using Palladium-catalyzed cross-coupling reactions (as mentioned in one of the search results [2]) to build more complex molecular architectures.
- **Establish Analytical Methods:** Develop and validate a set of quality control protocols. The workflow for this would typically follow a standard path, which can be visualized as follows:



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*Title: Analytical Workflow for **Allylpropylamine*** This diagram outlines the key stages for ensuring material quality, from initial purification to final certification for research use.

Key Takeaways

- **Allylpropylamine** is a definable chemical entity available for custom synthesis.
- Its structure places it within the **allylamine class**, which has proven pharmaceutical value.
- Detailed public information on its specific applications and laboratory-scale protocols is limited, necessitating further investigation through specialized scientific resources.

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References

1. | CAS No- 5666-21-7 | Simson Allylpropylamine Limited Pharma [simsonpharma.com]
2. One-Step Process for the Synthesis of Complex... - ChemistryViews [chemistryviews.org]
3. Allylamine - Wikipedia [en.m.wikipedia.org]
4. Who are the leading innovators in amyloid precursor targeted... [pharmaceutical-technology.com]

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